

# Physical and chemical properties of 2,4-Dimethylthiazole

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## Compound of Interest

Compound Name: 2,4-Dimethylthiazole

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An In-depth Technical Guide to the Physical and Chemical Properties of **2,4-Dimethylthiazole**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2,4-Dimethylthiazole** (CAS No: 541-58-2) is a heterocyclic organic compound featuring a five-membered thiazole ring substituted with two methyl groups at positions 2 and 4.<sup>[1][2]</sup> This compound is of significant interest across various scientific disciplines, including flavor chemistry, and serves as a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals. Its characteristic nutty, roasted, or coffee-like aroma also makes it a valuable component in the food and fragrance industries.<sup>[3]</sup>

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2,4-Dimethylthiazole**, detailed experimental protocols for its synthesis and characterization, and a summary of its spectral data.

## Physical Properties

**2,4-Dimethylthiazole** is typically a colorless to pale yellow liquid at room temperature.<sup>[3]</sup> It is characterized by a potent and distinct aroma. While it has limited solubility in water, it is readily soluble in many organic solvents.<sup>[3]</sup> A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **2,4-Dimethylthiazole**

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NS	[4]
Molecular Weight	113.18 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	143–147 °C at 760 mmHg	[1][2][4]
Melting Point	69.0 °C at 760 mmHg	[3][4]
Density	1.056 g/mL at 25 °C	[2]
Refractive Index (n <sup>20</sup> /D)	1.509	[2]
Vapor Pressure	5.08 mmHg at 25 °C	[3]
Flash Point	49.44 °C (121.0 °F) TCC	[3]
Solubility	Slightly soluble in water; Soluble in alcohol.	[3]

Note on Melting Point: There is a notable discrepancy in the reported physical state. While most sources describe it as a liquid, a melting point of 69°C is also cited.[3][4] This may refer to a specific crystalline form under particular conditions. Researchers should be aware of its liquid state under standard laboratory conditions.

## Chemical Properties and Reactivity

The chemical behavior of **2,4-Dimethylthiazole** is dictated by the aromatic thiazole ring. The lone pair of electrons on the nitrogen atom makes the molecule basic and susceptible to protonation.[5] The ring is generally stable but can undergo various chemical transformations.

- **Reactivity:** The thiazole ring is electron-rich, but less so than thiophene due to the electron-withdrawing nature of the nitrogen atom. Electrophilic substitution reactions can occur, typically at the C5 position, which is the most electron-rich carbon.[5] The methyl groups can also undergo reactions, such as condensation with aromatic aldehydes.[5]

- Hantzsch Thiazole Synthesis: The most prominent method for synthesizing **2,4-Dimethylthiazole** is the Hantzsch thiazole synthesis.[6] This reaction involves the condensation of an  $\alpha$ -haloketone (chloroacetone) with a thioamide (thioacetamide).[6] The mechanism proceeds via an initial S-alkylation of the thioamide, followed by intramolecular cyclization and dehydration to form the aromatic thiazole ring.[7][8][9]
- Stability: **2,4-Dimethylthiazole** is stable under normal conditions but is noted to be hygroscopic and should be protected from moisture.[1] It is a flammable liquid and should be kept away from heat and open flames.[4]
- Applications in Synthesis: As a versatile building block, **2,4-Dimethylthiazole** is a key intermediate in the development of novel therapeutic agents and crop protection agents.[10]

## Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **2,4-Dimethylthiazole**.

Table 2: Key Spectral Data for **2,4-Dimethylthiazole**

Spectrum Type	Key Peaks / Features	Reference(s)
Mass Spectrometry (EI)	m/z: 113 (M+), 72, 71, 45, 39	[4]
Infrared (IR) Spectroscopy	C-H stretching (aromatic and aliphatic), C=N and C=C ring stretching, methyl group bending vibrations. Key bands associated with the thiazole skeleton and methyl groups.	[11][12]
$^1\text{H}$ NMR	Signals corresponding to the two methyl groups (C2-CH <sub>3</sub> and C4-CH <sub>3</sub> ) and the vinyl proton on the thiazole ring (C5-H).	[4]
$^{13}\text{C}$ NMR	Signals for the two methyl carbons, the two quaternary ring carbons (C2 and C4), and the vinyl ring carbon (C5).	[4]

## Experimental Protocols

### Synthesis of 2,4-Dimethylthiazole via Hantzsch Synthesis

This protocol is adapted from the established Hantzsch thiazole synthesis.[6][13]

Materials:

- Thioacetamide
- Bromoacetone or Chloroacetone
- N,N-Dimethylformamide (DMF) or a suitable solvent
- Saturated aqueous ammonium chloride solution

- Ethyl acetate
- Anhydrous magnesium sulfate or sodium sulfate

#### Procedure:

- In a pressure tube, dissolve thioacetamide (1 equivalent) and bromoacetone (1 equivalent) in DMF (e.g., 0.5 M concentration).[\[13\]](#)
- Seal the tube and heat the reaction mixture in an oil bath at 60 °C for approximately 1 hour.  
[\[13\]](#)
- After the reaction is complete (monitored by TLC), cool the mixture to room temperature.
- Dilute the reaction mixture with a saturated aqueous solution of ammonium chloride.[\[13\]](#)
- Extract the aqueous layer multiple times with ethyl acetate.[\[13\]](#)
- Combine the organic layers and dry over anhydrous magnesium sulfate.[\[13\]](#)
- Filter the drying agent and concentrate the organic solution under reduced pressure to yield the crude product.
- Purify the crude **2,4-dimethylthiazole** by fractional distillation under atmospheric or reduced pressure, collecting the fraction boiling at approximately 143-145 °C.[\[1\]](#) Alternatively, purification can be achieved via silica gel column chromatography using a hexane/ethyl acetate eluent system.[\[13\]](#)

## General Protocol for Physical Property Determination

- **Boiling Point:** The boiling point is determined by distillation. The temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded. For small quantities, micro-boiling point determination methods can be used.
- **Density:** Density is measured using a pycnometer or a digital density meter at a specified temperature (e.g., 25 °C). The mass of a known volume of the substance is determined.

- **Refractive Index:** The refractive index is measured using a refractometer (e.g., an Abbé refractometer) at a specified temperature (e.g., 20 °C) and wavelength (typically the sodium D-line, 589 nm).

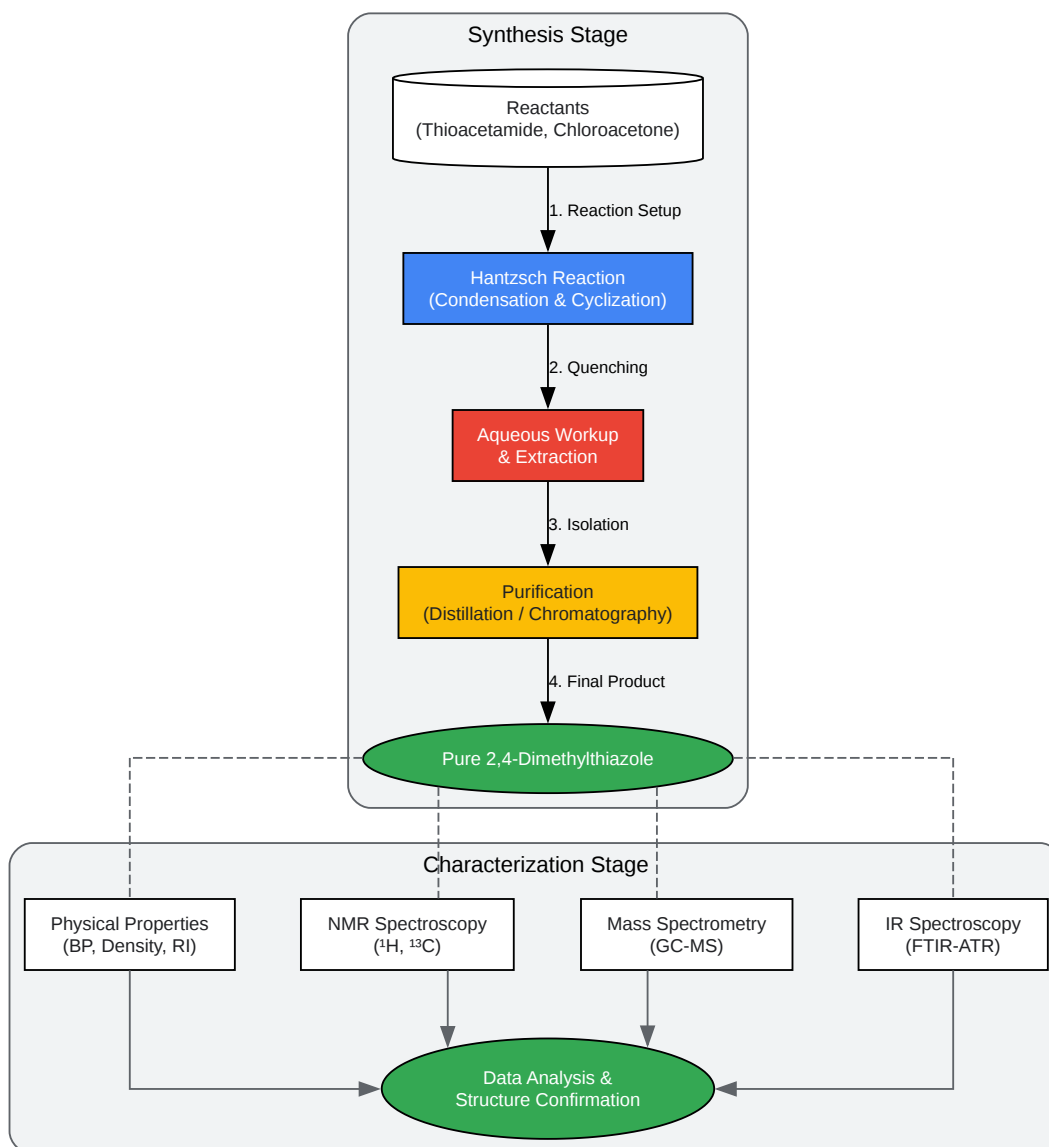
## General Protocol for Spectroscopic Analysis

- **Mass Spectrometry (MS):** A sample is introduced into the mass spectrometer, typically via Gas Chromatography (GC-MS) for volatile liquids. Electron Ionization (EI) is a common method to generate the mass spectrum, providing information on the molecular weight and fragmentation pattern.
- **Infrared (IR) Spectroscopy:** A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr), or analyzed using an Attenuated Total Reflectance (ATR) accessory. The IR spectrum is recorded, showing the characteristic absorption bands corresponding to the functional groups present.<sup>[4]</sup>
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The sample is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>). Both <sup>1</sup>H and <sup>13</sup>C NMR spectra are acquired. Chemical shifts (δ) are reported in parts per million (ppm) relative to a standard (e.g., tetramethylsilane, TMS).

## Mandatory Visualization

The following diagram illustrates a typical workflow for the synthesis and characterization of **2,4-Dimethylthiazole**.

## Workflow for Synthesis and Characterization of 2,4-Dimethylthiazole

[Click to download full resolution via product page](#)Caption: Synthesis and Characterization Workflow of **2,4-Dimethylthiazole**.

## Safety and Handling

**2,4-Dimethylthiazole** is classified as a flammable liquid and vapor.[4] It is harmful if swallowed and causes skin and eye irritation.[4] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials such as strong oxidizing agents.[3]

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